

A Comprehensive Technical Guide to the Physical and Chemical Properties of Stearyltrimethylammonium Salts

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Compound of Interest

Compound Name: Stearyltrimethylammonium

Cat. No.: B1193908

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Introduction

Stearyltrimethylammonium salts, a class of quaternary ammonium compounds (QACs), are cationic surfactants widely utilized across various industries, including cosmetics, drug delivery, and material science.^{[1][2][3]} These amphiphilic molecules consist of a long hydrophobic stearyl (C18) alkyl chain and a hydrophilic quaternary ammonium head group. The most common salts are **Stearyltrimethylammonium** Chloride (STAC) and **Stearyltrimethylammonium** Bromide (STAB), which exhibit excellent emulsifying, anti-static, conditioning, and antimicrobial properties.^{[1][4]} This guide provides an in-depth overview of their core physical and chemical properties, experimental determination protocols, and functional characteristics relevant to research and development.

Core Physical and Chemical Properties

The properties of **Stearyltrimethylammonium** (STMA) salts are primarily defined by their long alkyl chain and the nature of their counter-ion (Chloride or Bromide). Quantitative data for these compounds are summarized in Table 1 for easy comparison.

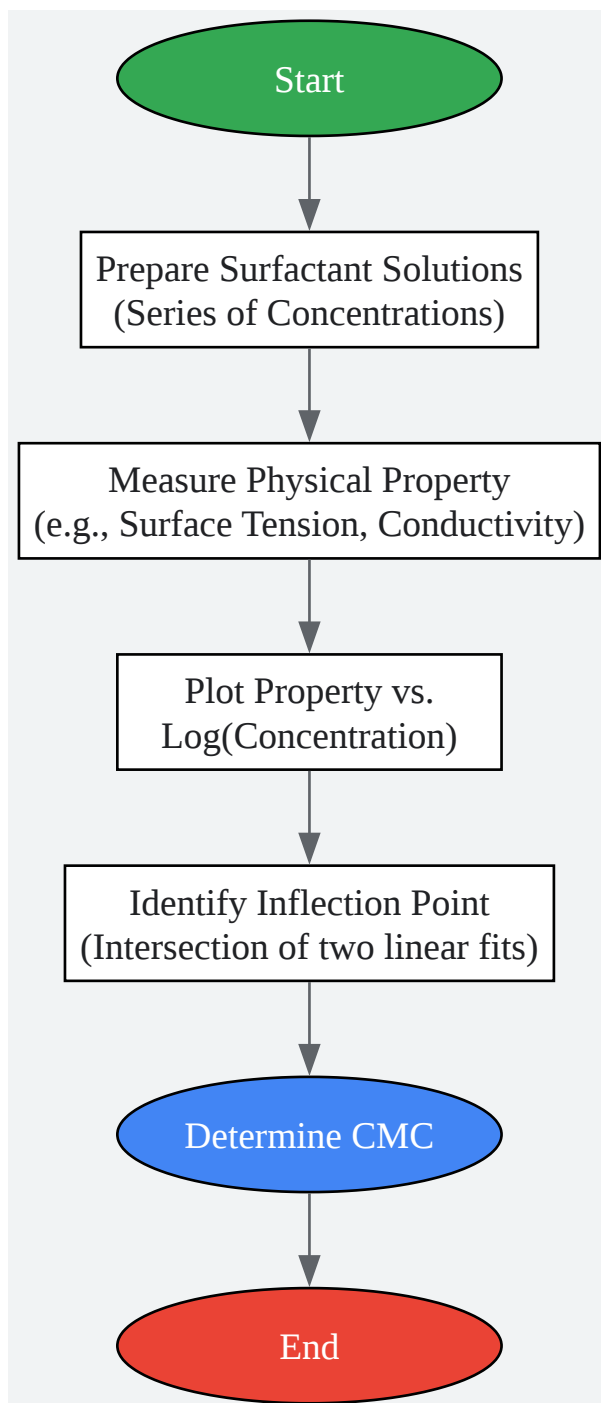
Table 1: Physical and Chemical Properties of **Stearyltrimethylammonium** Salts

Property	Stearyltrimethylammonium Chloride (STAC)	Stearyltrimethylammonium Bromide (STAB)
Synonyms	Octadecyltrimethylammonium chloride, STAC[5]	Octadecyltrimethylammonium bromide, STAB[1]
CAS Number	112-03-8[5][6]	1120-02-1[7][8]
Molecular Formula	C ₂₁ H ₄₆ ClN[6][9]	C ₂₁ H ₄₆ BrN[7][8]
Molecular Weight	348.06 g/mol [6][9]	392.50 g/mol [7][10]
Appearance	Almost white powder[4][9]	White to off-white powder, crystals, or chunks[1][2][7]
Melting Point	80°C[9]	~250°C (decomposes)[1][7][8]
Boiling Point	249°C[9]	Not available
Density	0.91 g/cm ³ (at 20°C)[9]	Not available
Water Solubility	Soluble (1.759 mg/L at 25°C) [9]	Soluble[7][8]
HLB Value	15.7[9]	15.8[7]
Surface Tension	34 x 10 ⁻³ N/m (0.1% solution) [9]	Not explicitly found, but behavior is similar to other cationic surfactants
Stability	Good chemical stability; heat and light resistant[4][7]	Stable, but hygroscopic[7]
Reactivity	Incompatible with strong oxidizing agents[7]	Incompatible with strong oxidizing agents[7]

Surfactant Behavior and Micellization

A key characteristic of STMA salts is their ability to self-assemble into micelles in solution above a certain concentration, known as the Critical Micelle Concentration (CMC).[11] Below the CMC, surfactant molecules exist primarily as monomers, which preferentially adsorb at interfaces, leading to a significant reduction in surface tension.[11] Once the interface is

saturated, any additional surfactant molecules aggregate to form micelles, with the hydrophobic stearyl tails forming the core and the hydrophilic trimethylammonium heads forming the outer shell.[11][12] After reaching the CMC, properties like surface tension and conductivity change much more slowly with increasing surfactant concentration.[11]



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